

An In-depth Technical Guide to the Safety and Handling of Lithium Metatungstate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Lithium metatungstate*

Cat. No.: *B089344*

[Get Quote](#)

This guide provides a comprehensive overview of the safety data and handling precautions for **lithium metatungstate** (LMT), a high-density solution commonly utilized by researchers, scientists, and drug development professionals for density gradient centrifugation and mineral separation.[1][2] This document synthesizes critical information from safety data sheets and technical resources to ensure the safe and effective use of LMT in a laboratory setting.

Chemical and Physical Properties

Lithium metatungstate is an inorganic compound, specifically a polyoxometalate, with the foundational Keggin anion structure, $[\text{H}_2\text{W}_{12}\text{O}_{40}]^{6-}$. [2][3] It is typically supplied as a high specific gravity, pale yellow, odorless supersaturated solution. [4][5]

Table 1: Physical and Chemical Properties of **Lithium Metatungstate** Solution

Property	Value
Chemical Formula	Li ₆ [H ₂ W ₁₂ O ₄₀]
CAS Number	127463-01-8
Appearance	Pale yellow, high specific gravity supersaturated solution with no odor.[4][5]
pH	Approximately 4.0 - 6.[5][6]
Specific Gravity (H ₂ O = 1)	Approx. 3.7 (for the solution containing 79.2% LMT).[4] Can be adjusted between 1.01 and 3.0 at room temperature.[6]
Solubility in Water	Soluble.[4]
Boiling Point	Not Applicable.[4]
Melting Point	Not Applicable.[4]
Decomposition Temperature	Solutions begin to decompose at 80°C (175°F). [4][5]

Hazard Identification and Toxicology

While generally considered to have low toxicity and to be non-flammable, **lithium metatungstate** is not without hazards.[3][4] It is harmful if swallowed and can cause irritation to the skin, eyes, and respiratory system upon contact with dust or mists.[4]

Table 2: Hazard and Toxicity Data for **Lithium Metatungstate**

Hazard	Description
Acute Oral Toxicity	The oral lethal dose of similar tungsten salts is approximately 1000 mg/kg (oral, rats).[4]
Inhalation	High concentrations of vapors may induce headache, dizziness, drowsiness, and nausea. Prolonged exposure may cause irritation.[5] Dust or mist may irritate the respiratory system.[4]
Skin Contact	Prolonged exposure may cause skin irritation.[5]
Eye Contact	May cause slight irritation to eyes.[5]
Ingestion	Harmful if swallowed.[4] Ingestion may cause adverse effects.[5]
Chronic Exposure	May cause central nervous system disturbances.[4]
Carcinogenicity	Not listed as a carcinogen by NTP, IARC, or OSHA.[4]

Table 3: Exposure Limits for **Lithium Metatungstate** (as Tungsten)

Regulatory Body	Exposure Limit
OSHA PEL	1 mg/m ³
ACGIH TLV	1 mg/m ³
OSHA PEL (STEL)	3 mg/m ³

Source:[4]

Experimental Protocols

Detailed experimental protocols for the toxicological assessment of **lithium metatungstate** are not readily available in the public domain. The provided toxicological data is based on

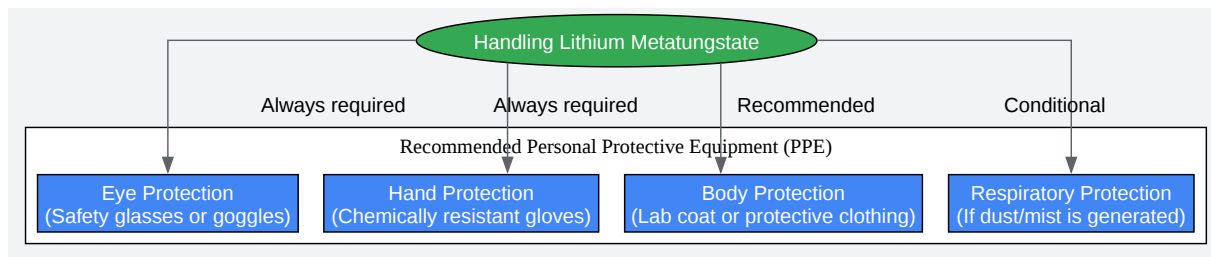
information from safety data sheets, which typically reference internal studies or data from similar compounds.^[4] The oral lethal dose mentioned is for "similar tungsten salts," indicating that specific LD50 studies on **lithium metatungstate** itself may not have been published.^[4]

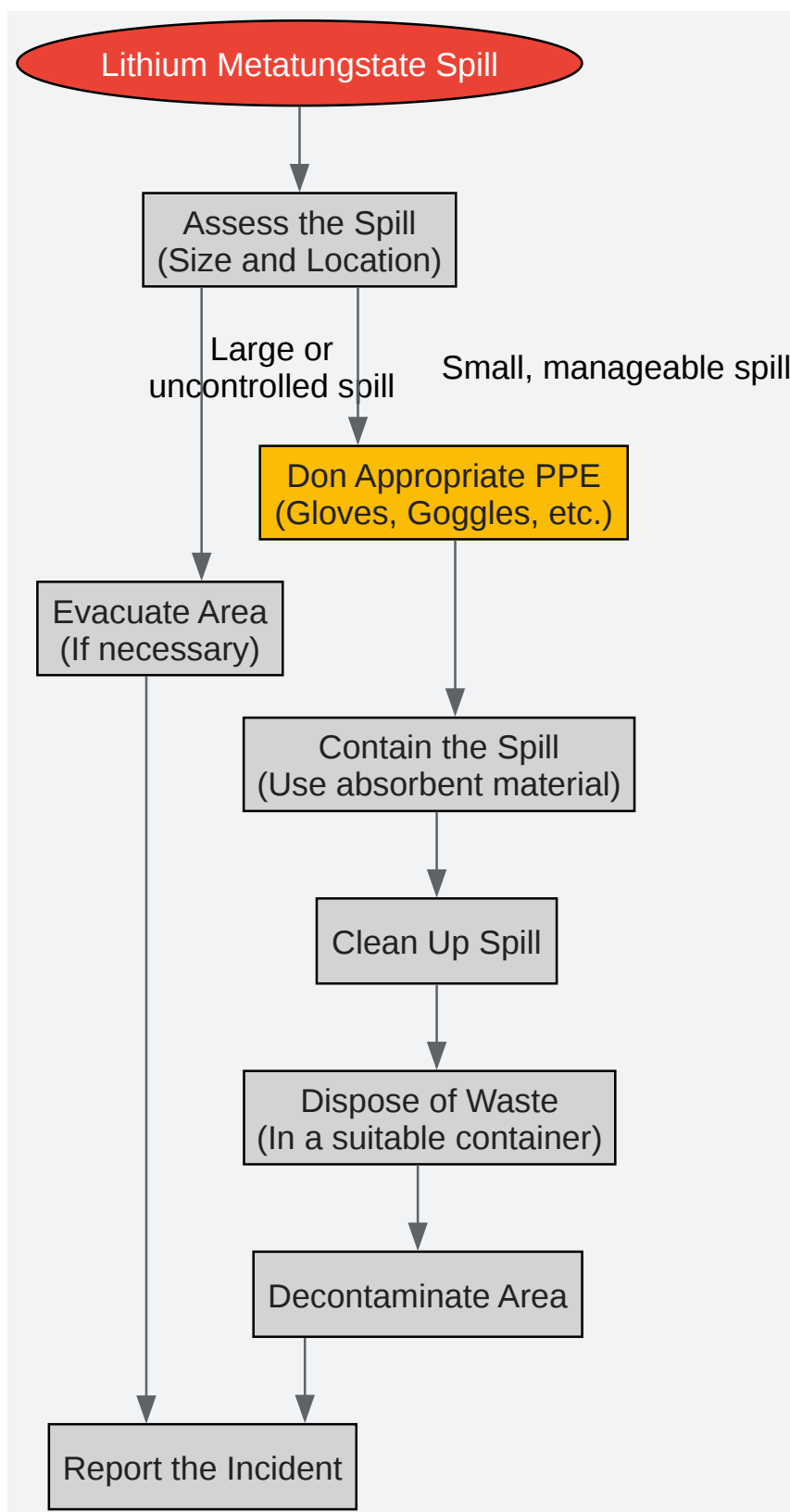
Handling Precautions and Personal Protective Equipment (PPE)

Proper handling procedures and the use of appropriate personal protective equipment are essential to minimize exposure and ensure safety in the laboratory.

- **Handling:** Avoid contact with skin and eyes.^[4] Do not breathe mists or dust.^[4] Wash hands thoroughly before eating, drinking, or smoking and after handling.^[5] Use only in well-ventilated areas.^[4]
- **Storage:** Store in a cool, dry, well-ventilated space.^[4] Keep containers closed when not in use.^[5] Store away from incompatible materials.^[4] Use only plastic or glass containers for storage and handling.^[6]

The following diagram illustrates the recommended personal protective equipment when working with **lithium metatungstate**.





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Lithium tungstate - Wikipedia [en.wikipedia.org]
- 2. Lithium metatungstate | 12411-56-2 | Benchchem [benchchem.com]
- 3. LST Heavy Liquids [heavyliquids.com]
- 4. geoliquids.com [geoliquids.com]
- 5. nebula.wsimg.com [nebula.wsimg.com]
- 6. lmtliquid.com [lmtliquid.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to the Safety and Handling of Lithium Metatungstate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b089344#safety-data-sheet-and-handling-precautions-for-lithium-metatungstate]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com